

Public Health of Namie Residents Post-2011: A Technical Whitepaper

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An In-depth Analysis of Health Data and Methodologies Following the Fukushima Daiichi Nuclear Accident

This technical guide provides a comprehensive overview of the public health data of **Namie** town residents following the 2011 Great East Japan Earthquake, tsunami, and subsequent Fukushima Daiichi Nuclear Power Plant accident. The document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of the quantitative health data, experimental protocols of the major health surveys, and a review of the molecular-level impact of radiation exposure.

Following the nuclear incident, the Fukushima Health Management Survey (FHMS) was established to monitor the long-term health of the residents of Fukushima Prefecture, including those from **Namie**, who were all evacuated. This survey is the primary source of public health data and is composed of a Basic Survey focused on estimating radiation doses and four detailed surveys: the Thyroid Ultrasound Examination, the Comprehensive Health Check, the Mental Health and Lifestyle Survey, and the Pregnancy and Birth Survey.[1]

Quantitative Health Data of Namie and Fukushima Residents

The following tables summarize the key quantitative data gathered from the FHMS and other relevant studies concerning the residents of **Namie** and the broader Fukushima Prefecture.



Table 1: Estimated External and Internal Radiation Doses

This table presents the estimated radiation doses for residents, providing a crucial context for the subsequent health data. The Basic Survey of the FHMS estimated external doses for the first four months after the accident.[2][3] Internal doses were assessed through whole-body counter measurements.



Dose Category	Population	Value	Source
External Dose (First 4 Months)	Fukushima Prefecture (FHMS Respondents)	Mean: 0.8 mSv; Max: 25 mSv	[4]
Namie and litate (High-priority areas)	Higher doses observed, but specific mean not readily available.	[2]	
Temporal Stay in Namie (Sept 2016)	Median personal dose equivalent rate: 0.12 μSv/h	[5]	_
Internal Dose (Committed Effective Dose)	Evacuees from highly contaminated areas (including Namie)	90th percentile: ~0.1 mSv; Max: 0.63 mSv (from Cesium- 134/137)	[6]
Residents living south of the plant	Maximum annual effective dose from Cs-137: 0.029 mSv/year	[7]	
Self-consumed crops in Namie (2020)	Additional internal dose (adult males): 0.032 mSv	[8]	
Inhalation of Radon/Thoron in Namie	Annual effective dose: 2.5 mSv (1.9 mSv from Radon, 0.6 mSv from Thoron)	[9]	
Thyroid Equivalent Dose (from Iodine- 131)	Residents and Evacuees	Median: 4.2 mSv (children), 3.5 mSv (adults); Max: 23 mSv (children), 33 mSv (adults)	[7]



Table 2: Comprehensive Health Check - Key Findings for Evacuees

The Comprehensive Health Check was conducted for residents of evacuation zones to monitor for lifestyle-related diseases. While specific data tables for **Namie** are not publicly available in a disaggregated format, the following findings for the evacuee population of Fukushima provide important insights.

Health Indicator	Observation in Evacuee Population	Source
Body Mass Index (BMI)	Increased prevalence of being overweight.	[6]
Hypertension	Increased prevalence.	[6]
Diabetes Mellitus	Increased prevalence.	[6]
Dyslipidemia	Increased prevalence.	[6]
Liver Dysfunction	Increased prevalence.	[6]
Anemia (Males)	Increased rate through 2017, associated with thinness and older age, suggesting malnutrition as a factor.	[10]

Table 3: Mental Health and Lifestyle Survey - Key Findings for Evacuees

This survey assessed the psychological impact of the disaster and evacuation on residents.



Metric	Finding in Evacuee Population	Source
Psychological Distress (Kessler 6 - K6)	Higher prevalence of severe psychological distress compared to the general population.	[6]
Post-Traumatic Stress Disorder (PTSD)	Elevated symptoms observed in the evacuee population.	

Table 4: Thyroid Ultrasound Examination - Cancer Detection Rates

The thyroid ultrasound examination was conducted for all residents aged 18 or younger at the time of the accident.

Screening Round	Number of Examinees (Fukushima)	Number of Malignancies Detected (Fukushima)
First Screening (2011-2014)	~300,000	116
Second Screening (2014-2016)	~270,000	71
Third Screening (2016-2018)	~218,000	31
Fourth Screening (2018-2020)	Data collection ongoing	33

Note: The interpretation of these findings is complex, with ongoing debate regarding the contribution of the screening effect versus radiation exposure.

Experimental Protocols

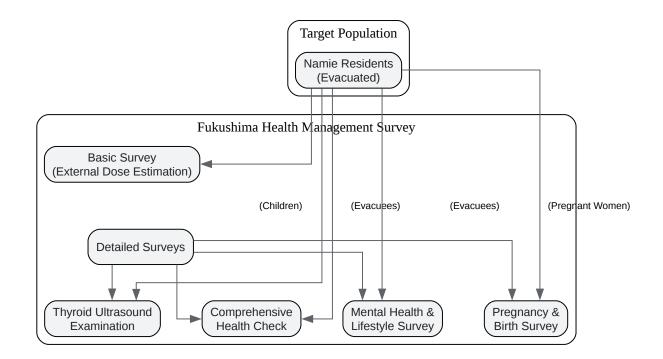
This section details the methodologies for the key surveys and measurements undertaken as part of the public health monitoring of **Namie** and Fukushima residents.



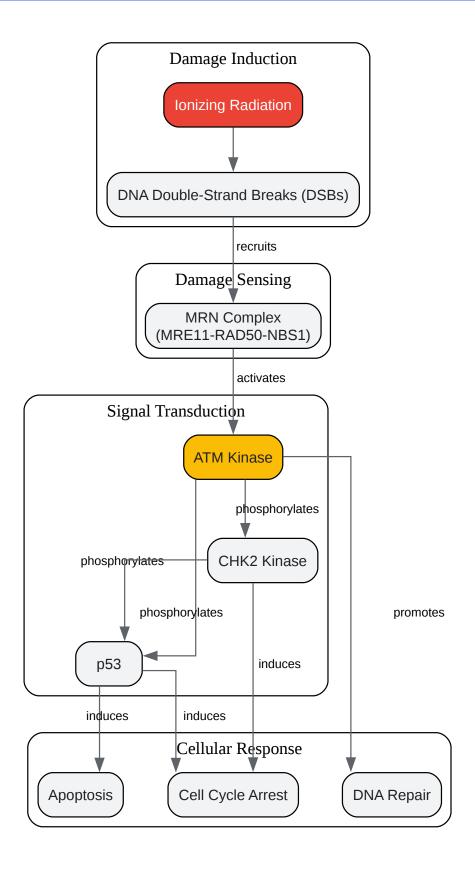
Fukushima Health Management Survey (FHMS) Workflow

The FHMS is a large-scale, long-term epidemiological study. The overall workflow is depicted below.

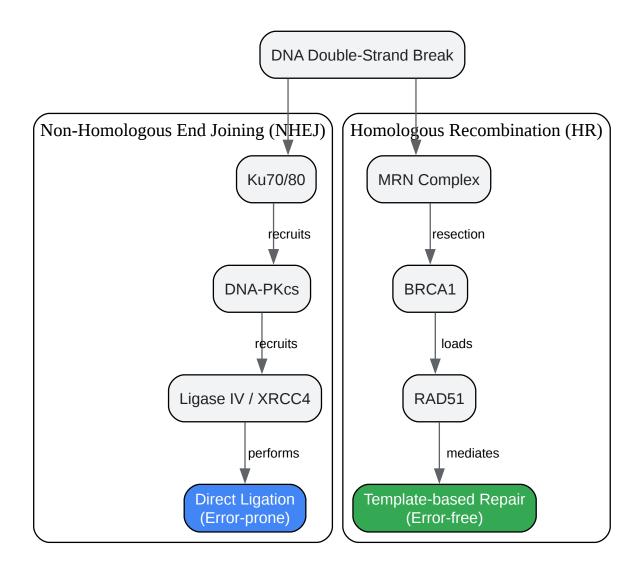












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